

An In-depth Technical Guide to Pyrenetetrasulfonic Acid: Properties, Safety, and Applications

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Compound of Interest

Compound Name: *Pyrenetetrasulfonic acid*

Cat. No.: *B14439651*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **pyrenetetrasulfonic acid**, with a particular focus on its tetrasodium salt, a fluorescent probe with applications in various scientific fields. This document covers its chemical and physical properties, detailed safety information and handling protocols, and insights into its use in experimental settings.

Chemical and Physical Properties

Pyrenetetrasulfonic acid and its salts are notable for their high fluorescence quantum yield and water solubility.^{[1][2]} These characteristics make them valuable as fluorescent tracers and pH indicators.^{[2][3]} The tetrasodium salt is a stable, non-toxic, and chemically robust compound, making it an ideal candidate for tracking in aqueous systems.^[4]

Property	Value	References
Molecular Formula	$C_{16}H_6Na_4O_{12}S_4$	[5]
Molecular Weight	610.43 g/mol (anhydrous basis)	[5]
Appearance	Yellow-green crystalline powder	[6]
Solubility	Highly soluble in water.	[2]
Fluorescence	Exhibits strong blue fluorescence under UV light.	[7]
Excitation Maximum (λ_{ex})	~375 nm	[3]
Emission Maximum (λ_{em})	~404 nm in water	[3]

Safety and Hazard Information

Pyrenetetrasulfonic acid tetrasodium salt is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[8][9] It is crucial to handle this compound with appropriate personal protective equipment and in a well-ventilated area.

Hazard Statement	GHS Classification	Precautionary Measures	References
Causes skin irritation	Skin Irrit. 2	P264: Wash thoroughly after handling. P280: Wear protective gloves. P332+P313: If skin irritation occurs: Get medical advice/attention.	[8][9]
Causes serious eye irritation	Eye Irrit. 2	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.	[8][9]
May cause respiratory irritation	STOT SE 3	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P312: Call a POISON CENTER/doctor if you feel unwell. P403+P233: Store in a well-ventilated place. Keep container tightly closed.	[8][9]

First Aid Measures:

- After inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[\[10\]](#)
- After skin contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[\[10\]](#)
- After eye contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[\[10\]](#)
- After ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[10\]](#)

Handling and Storage

Proper handling and storage are essential to ensure the stability and safety of **pyrenetetrasulfonic acid**.

- Handling: Handle in a well-ventilated place. Wear suitable protective clothing. Avoid contact with skin and eyes. Avoid the formation of dust and aerosols.[\[10\]](#)
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[\[9\]](#)

Experimental Protocols

While **pyrenetetrasulfonic acid** itself is primarily used as a tracer, its derivative, 8-hydroxypyrene-1,3,6-trisulfonic acid (pyranine), is a well-established fluorescent probe for measuring intracellular pH, particularly within acidic organelles like endosomes and lysosomes. [\[11\]](#)[\[12\]](#) The following protocol outlines a general method for monitoring endosomal/lysosomal pH using pyranine.

Protocol: Monitoring Endosomal/Lysosomal pH using Pyranine

1. Cell Culture and Loading:

- Culture cells of interest (e.g., BALB/c-3T3 cells) on glass-bottom dishes suitable for fluorescence microscopy.[\[9\]](#)

- Prepare a stock solution of pyranine in a suitable buffer.
- Load the cells with pyranine. A common method is scrape-loading, where cells are gently scraped in the presence of the dye, allowing it to enter the cells.[9] Alternatively, for some cell types, endocytic uptake can be utilized by incubating the cells with a medium containing pyranine.[11]

2. In Situ Calibration:

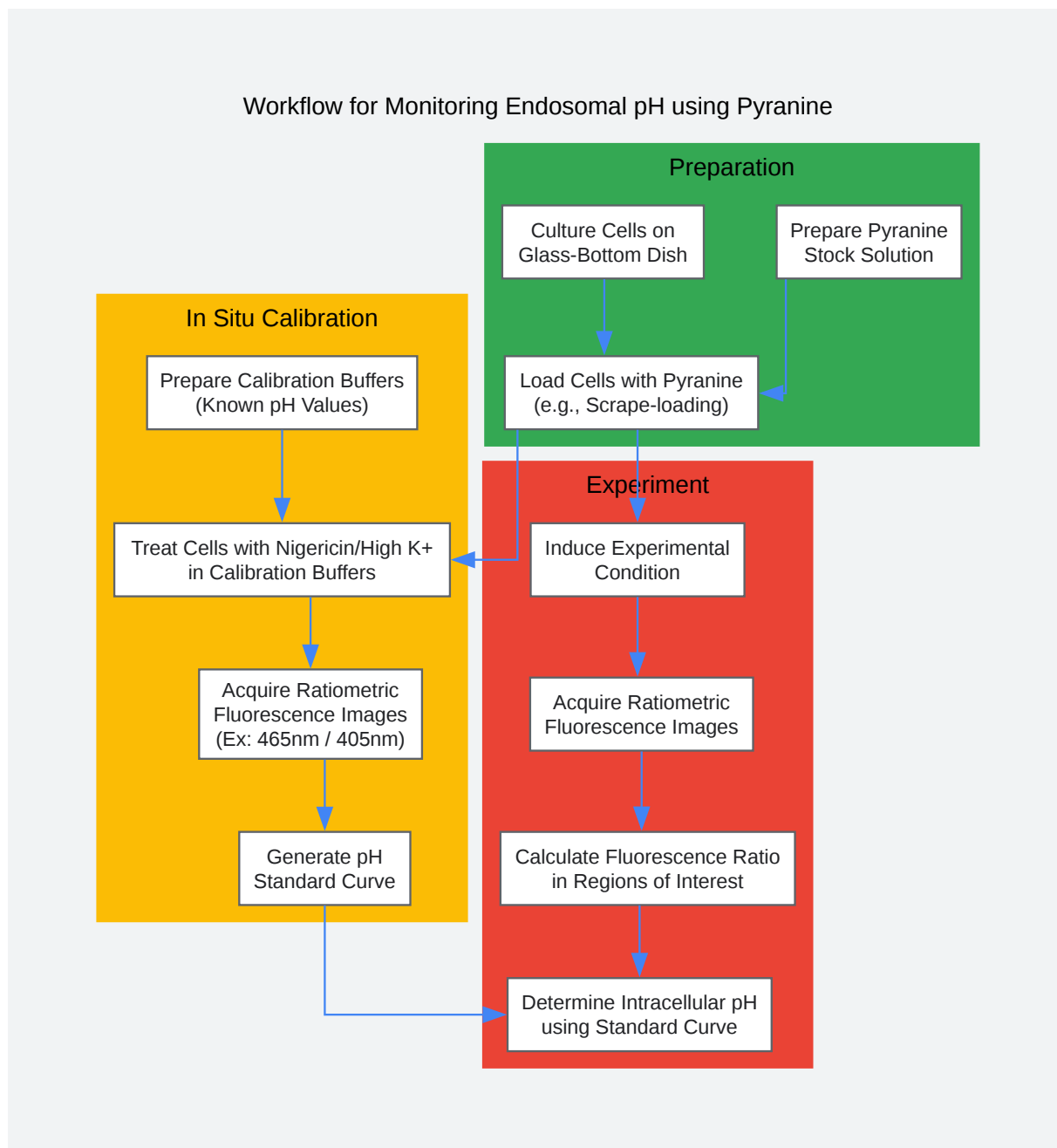
- To accurately determine the intracellular pH, an in situ calibration is necessary.[9]
- Prepare a series of calibration buffers with known pH values (e.g., ranging from pH 5.0 to 7.5).
- Treat the pyranine-loaded cells with a nigericin/high K⁺ solution in each calibration buffer. Nigericin is an ionophore that equilibrates the intracellular and extracellular pH.[9]
- Acquire fluorescence images at two excitation wavelengths (e.g., 465 nm and 405 nm) while keeping the emission wavelength constant (e.g., 510 nm). The ratio of the fluorescence intensities (465/405) is pH-dependent.[9]
- Plot the fluorescence ratio against the corresponding pH of the calibration buffers to generate a standard curve.

3. Experimental Measurement:

- Wash the pyranine-loaded cells to remove any extracellular dye.
- Induce the experimental condition you wish to study (e.g., addition of a drug, change in extracellular pH).
- Acquire fluorescence images at the two excitation wavelengths as determined during calibration.
- Calculate the fluorescence ratio for individual organelles or regions of interest within the cells.
- Use the standard curve generated in the calibration step to convert the fluorescence ratios to intracellular pH values.

Visualizations

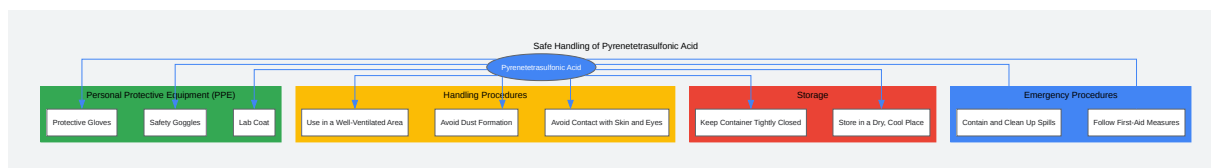
Experimental Workflow for Intracellular pH Measurement



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Caption: Workflow for monitoring endosomal pH using the fluorescent probe pyranine.

Logical Relationship for Safe Handling



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Caption: Key safety considerations for handling **pyrenetetrasulfonic acid**.

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